

analytical method validation for Calcium AKG quantification

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Compound Focus: Calcium alpha-ketoglutarate Monohydrate

CAS No.: 402726-78-7

Cat. No.: S3465738

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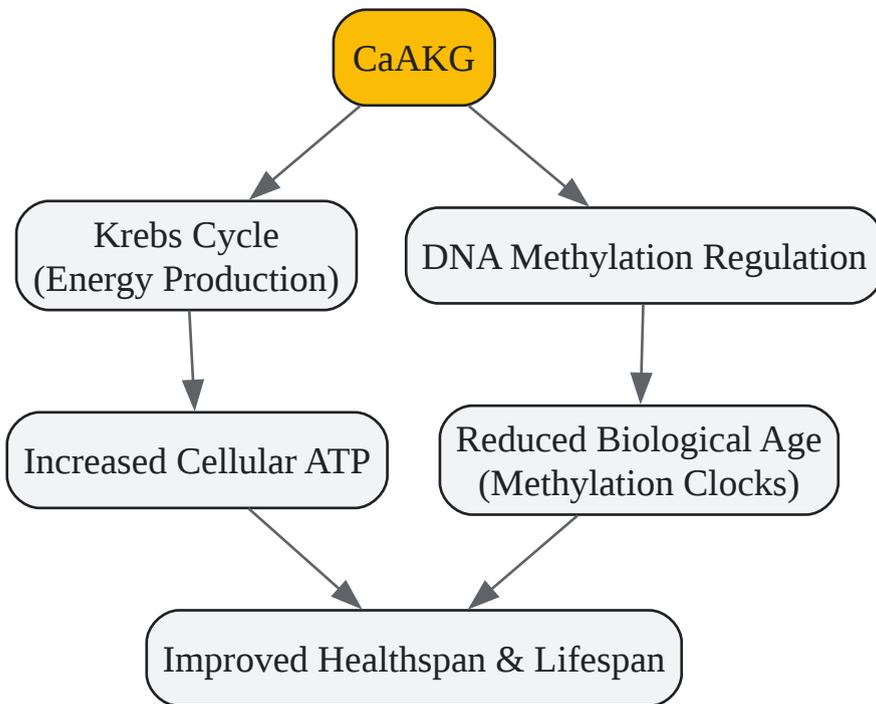
Ca-AKG Research Data Summary

Aspect	Available Data & Context	Source / Study Type
Human Safety & Dosing	Up to 4.5 g/day for 3 years and 6 g/day for 6 months shown to be safe with no significant adverse effects. [1] [2] [3]	Clinical Trials [1] [2]
Dosage in Aging Studies	1 g/day for 6-7 months reduced biological age by ~8 years (DNA methylation clock). [1] [2] [4]	Human Clinical Trial [1] & Retrospective Analysis [2]
Animal Study Dosage	2% (w/w) in diet increased healthspan and lifespan in mice. [5]	Pre-clinical Animal Study [5]
In-Vitro Study Dosage	2 mM concentration promoted proliferation and differentiation of C2C12 myoblast cells. [6]	In-Vitro Cell Study [6]
Purity & Quality Control	Color: white to off-white. Third-party verification (e.g., SGS) for toxins and microbiological safety recommended. Manufactured in GMP-certified facilities. [3]	Commercial & Quality Guidelines [3]

Experimental Insights & Potential Pathways

The search results highlight key biological roles of Ca-AKG that can inform your analytical and experimental protocols.

- **Role in the Krebs Cycle:** As an intermediate in the Tricarboxylic Acid (TCA) cycle, Ca-AKG is central to cellular energy production (ATP). [7] [5] [8] This metabolic pathway is a fundamental area for investigating its effects.
- **Connection to DNA Methylation:** Ca-AKG is a substrate for enzymes (TET methylcytosine dioxygenases) involved in DNA demethylation. [1] This link to epigenetic regulation is a primary mechanism being studied in longevity research. [1] [4] The following diagram outlines these core mechanisms:



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Troubleshooting Guide & FAQs for Researchers

Based on the gathered information, here are some anticipated challenges and solutions for working with Ca-AKG.

Frequently Asked Questions

- **Q: How can I confirm the purity of the Ca-AKG material I have sourced?**
 - **A:** The physical appearance of pure Ca-AKG is documented as a white to off-white powder. [3] It is crucial to source from suppliers who provide a Certificate of Analysis (CoA) from an internationally recognized third-party testing body (like SGS) to verify purity and the absence of toxins and microbiological contaminants. [3]
- **Q: Why might my cell-based assays with Ca-AKG show inconsistent results?**
 - **A:** The efficacy of Ca-AKG can be highly dependent on the cellular energy state. Research on C2C12 myoblasts shows that Ca-AKG has different metabolic effects under normal glucose conditions versus low-glucose (energy-deficient) conditions. [6] You must control for and document the metabolic context of your *in-vitro* models.
- **Q: What is a stable and bioavailable form of AKG for research?**
 - **A:** Calcium Alpha-Ketoglutarate (Ca-AKG) is recognized in the literature for its higher bioavailability and stability compared to other forms like unbound AKG or Arginine AKG (AAKG). [8] It is the form used in several key pre-clinical and clinical longevity studies. [1] [5]

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